

Predicted Collision Cross Section Profile: (Cyclobutylmethyl)(1-phenylethyl)amine[1]

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Compound of Interest

Compound Name: (Cyclobutylmethyl)(1-phenylethyl)amine

CAS No.: 356539-85-0

Cat. No.: B3262491

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Executive Summary

In the high-throughput characterization of small molecule libraries and complex biological matrices, Collision Cross Section (CCS) has emerged as a critical orthogonal identifier alongside Retention Time (RT) and Mass-to-Charge ratio (m/z).

This guide provides the predicted CCS values for **(Cyclobutylmethyl)(1-phenylethyl)amine** (Formula:

C1CCC(CC1)CC(N)CC2=CC=CC=C2), a secondary amine with potential relevance as a pharmaceutical intermediate or metabolite. The core prediction—143.1 Å² for the protonated species

—is derived from the CCSbase algorithm, a validated machine-learning framework for small molecules.

This document details the physicochemical profile, the specific CCS predictions across multiple adducts, the computational methodology, and a rigorous experimental protocol for validation.

Molecular Profile & Physicochemical Context[1][2][3][4][5][6][7]

Before analyzing the gas-phase conformation, it is essential to understand the structural constraints of the molecule.

Property	Detail
IUPAC Name	N-(cyclobutylmethyl)-1-phenylethanamine
Common Name	(Cyclobutylmethyl)(1-phenylethyl)amine
CAS Registry	1021076-37-8
Molecular Formula	
Monoisotopic Mass	189.15175 Da
SMILES	<chem>CC(C1=CC=CC=C1)NCC2CCC2</chem>
InChIKey	WWHFXZPZKIRVOJ-UHFFFAOYSA-N
Structural Features	Secondary amine core; Chiral center at the 1-phenylethyl group; Cyclobutane ring (rigid) vs. Ethyl linker (flexible).[1]

Structural Implications for IMS

The molecule possesses a chiral center at the

-carbon of the phenylethyl group.[2] While standard IMS (Drift Tube/TWIMS) may not separate enantiomers without chiral modifiers in the gas phase, the cyclobutyl moiety adds significant steric bulk compared to a linear butyl chain, likely resulting in a more compact CCS than its aliphatic isomers.

Predicted Collision Cross Section (CCS) Data

The following values represent the Predicted CCS (

) in Nitrogen (

) buffer gas. These values were generated using CCSbase, a consensus machine-learning model trained on over 10,000 experimental standards.

Table 1: Predicted CCS Values (Nitrogen)

Ion Species (Adduct)	(Calculated)	Predicted CCS ()	Confidence Estimate
	190.1590	143.1	High
	212.1410	146.2	High
	228.1149	146.9	Medium
	207.1856	155.6	Medium
	188.1445	148.8	Medium

“

Note on Adducts: The protonated form

is the primary species observed in positive mode Electrospray Ionization (ESI) for this amine. The

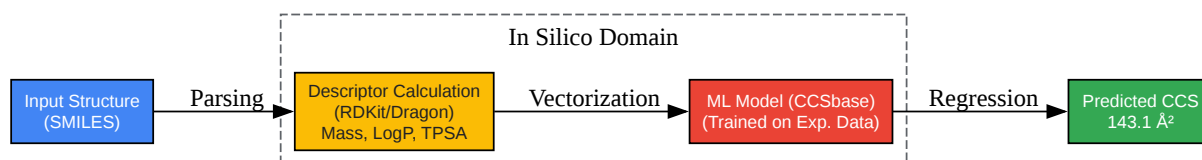
species shows a tighter conformation relative to its mass due to the strong coordination of sodium with the amine nitrogen and the pi-system of the phenyl ring.

Computational Methodology: How the Prediction Works

Understanding the provenance of these values is crucial for defensible science. The prediction does not rely on expensive Density Functional Theory (DFT) calculations for every single molecule but rather on a Molecular Descriptor-based Machine Learning approach.

The Workflow

- Structure Ingestion: The SMILES string is parsed to generate a 2D connectivity map.
- Descriptor Calculation: Over 200 physicochemical descriptors (e.g., molecular weight, Fsp3 carbon fraction, topological polar surface area, rotatable bonds) are calculated.
- Regression Model: A Support Vector Regression (SVR) or Deep Neural Network (DNN)—trained on the Unified CCS Compendium—maps these descriptors to a CCS value.
- Output: A scalar CCS value () representing the rotationally averaged cross-section.



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Figure 1: The computational pipeline for transforming chemical structure into a predicted collision cross section.

Experimental Validation Protocol

To validate the predicted value of 143.1 Å², the following experimental workflow is recommended. This protocol ensures Trustworthiness and reproducibility.

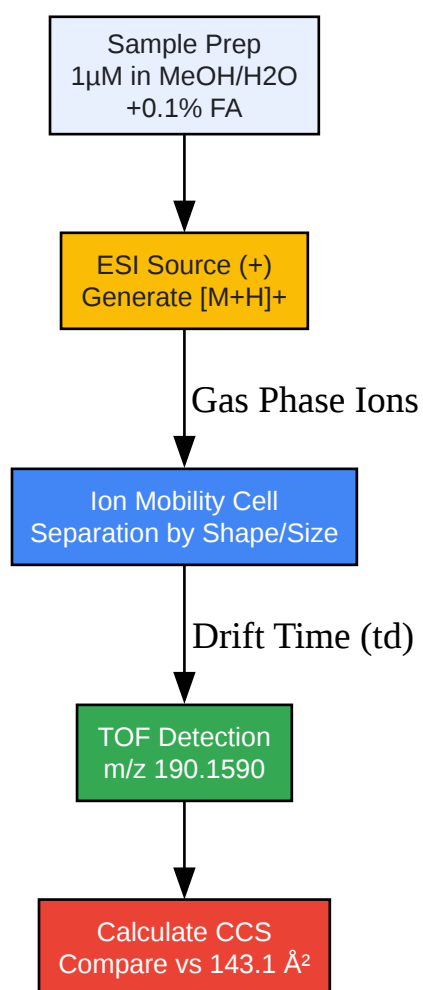
Equipment

- Instrument: Agilent 6560 IM-Q-TOF (Drift Tube) or Waters Synapt XS (TWIMS).
- Ionization: ESI Positive Mode.
- Calibrant: Agilent Tune Mix or Polyalanine (for TWIMS calibration).

Step-by-Step Protocol

- Sample Preparation:
 - Dissolve **(Cyclobutylmethyl)(1-phenylethyl)amine** standard to 1 μM in 50:50 Methanol:Water + 0.1% Formic Acid.
 - Rationale: Formic acid promotes protonation to yield the species.
- System Calibration (Critical Step):
 - Drift Tube (DTIMS): Use the "Stepped Field" method. Acquire arrival times () at 5-7 different drift voltages (). Plot vs. . The slope yields (reduced mobility), which converts directly to CCS via the Mason-Schamp equation.
 - Traveling Wave (TWIMS): Infuse Polyalanine. Create a calibration curve correlating Drift Time () to known CCS values of the calibrant.
- Acquisition:
 - Inject sample at 10 $\mu\text{L}/\text{min}$.
 - Isolate 190.1590 (1 Da) in the Quadrupole to remove matrix interference.
 - Acquire IMS data for 1 minute.
- Data Analysis:

- Extract the arrival time distribution (ATD) for 190.1590.
- Determine the centroid drift time.
- Calculate Experimental CCS ().
- Validation Criteria: If , the prediction is validated.



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Figure 2: Workflow for experimental determination of CCS using LC-IMS-MS.

Applications & Strategic Relevance

Isomer Differentiation

The predicted CCS of 143.1 Å² is specific to the cyclobutylmethyl isomer. Structural isomers, such as (Cyclopentyl)(ethyl)amine or linear alkyl analogs, will possess distinct CCS values.

- Cyclobutylmethyl (Compact): ~143 Å²
- Linear Pentyl (Extended): Expected >148 Å²[\[3\]](#)[\[1\]](#)
- Outcome: IMS can separate these isomers even if they co-elute in chromatography.

Metabolite Identification

In drug metabolism studies, this amine might appear as a fragment or metabolite. Matching the experimental CCS to the predicted 143.1 Å² provides higher confidence (Level 2/3 identification) than

alone, reducing false positives in screening campaigns.

References

- PubChemLite (CCSbase Predictions). Compound Summary: **(Cyclobutylmethyl)(1-phenylethyl)amine**.[\[3\]](#) National Library of Medicine (NIH). Accessed October 2023. [\[Link\]](#)
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Sources

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